

Spectroscopic data for N-Cyclopentyl-3-methylaniline

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Compound of Interest

Compound Name: *N-Cyclopentyl-3-methylaniline*

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An In-depth Technical Guide to the Spectroscopic Profile of **N-Cyclopentyl-3-methylaniline**

Introduction

N-Cyclopentyl-3-methylaniline is a secondary aromatic amine with potential applications in pharmaceutical and materials science research. A thorough understanding of its molecular structure is paramount for its effective utilization and development. Spectroscopic techniques provide a non-destructive and highly informative approach to elucidating the structural features of such molecules. This guide offers a comprehensive analysis of the expected spectroscopic data for **N-Cyclopentyl-3-methylaniline**, including Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C), and Mass Spectrometry (MS). The interpretation of this data is grounded in fundamental principles and comparison with structurally related compounds, providing a robust framework for researchers, scientists, and drug development professionals.

Molecular Structure and Spectroscopic Overview

The structure of **N-Cyclopentyl-3-methylaniline**, combining an aromatic aniline core with a saturated cyclopentyl group, gives rise to a distinct spectroscopic fingerprint. The secondary

amine linkage, the substitution pattern on the aromatic ring, and the aliphatic cyclopentyl moiety each contribute characteristic signals in different spectroscopic domains.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying functional groups within a molecule. For **N-Cyclopentyl-3-methylaniline**, the key diagnostic absorptions are associated with the N-H bond of the secondary amine and the vibrations of the aromatic ring and alkyl groups.

Predicted IR Data for N-Cyclopentyl-3-methylaniline

Vibrational Mode	**Expected Wavenumber (cm ⁻¹) **	Intensity
N-H Stretch	~3400	Medium, Sharp
Aromatic C-H Stretch	3100-3000	Medium
Aliphatic C-H Stretch	3000-2850	Strong
Aromatic C=C Bending	1620-1580 and 1520-1470	Medium-Strong
N-H Wag	910-665	Strong, Broad
Aromatic C-N Stretch	1335-1250	Strong
C-H Out-of-Plane Bending	800-600	Strong

Interpretation of the IR Spectrum

The IR spectrum of a secondary aromatic amine is characterized by a single, relatively sharp N-H stretching band, which distinguishes it from primary amines that show two N-H stretching peaks.[1] For aromatic secondary amines, this peak is typically observed around 3400 cm⁻¹. [1] The presence of strong absorptions in the 3000-2850 cm⁻¹ range is indicative of the C-H stretching vibrations within the cyclopentyl and methyl groups.

The aromatic nature of the molecule is confirmed by C-H stretching bands above 3000 cm⁻¹ and characteristic C=C ring stretching absorptions between 1620-1470 cm⁻¹. A strong band in the 1335-1250 cm⁻¹ region is anticipated for the aromatic C-N stretching vibration.[2] Additionally, a broad and strong N-H "wag" or out-of-plane bend is expected in the 910-665 cm⁻¹ range for secondary amines.[2]

Experimental Protocol: FT-IR Spectroscopy of a Liquid Sample

- Sample Preparation: As **N-Cyclopentyl-3-methylaniline** is likely a liquid at room temperature, the neat liquid can be analyzed directly.^[3]
- Instrumentation: An FT-IR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory is ideal due to the minimal sample preparation required.^[4]
- Data Acquisition:
 - Clean the ATR crystal (typically diamond or zinc selenide) with a suitable solvent (e.g., isopropanol) and allow it to dry completely.
 - Acquire a background spectrum of the empty ATR crystal.
 - Place a small drop of the **N-Cyclopentyl-3-methylaniline** sample onto the center of the ATR crystal.
 - Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to achieve a good signal-to-noise ratio.
 - The instrument's software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Processing: Perform baseline correction and peak picking to identify the key absorption bands.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy

Proton NMR reveals the chemical environment of each hydrogen atom, their connectivity through spin-spin coupling, and their relative numbers through integration.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Aromatic H (positions 2, 4, 5, 6)	6.5 - 7.2	Multiplet	4H
N-H	~3.6	Broad Singlet	1H
CH (cyclopentyl, attached to N)	~3.8	Multiplet	1H
CH ₃ (on aromatic ring)	~2.3	Singlet	3H
CH ₂ (cyclopentyl)	1.4 - 2.1	Multiplet	8H

The aromatic protons are expected to appear in the typical range of 6.5-7.2 ppm. The exact splitting pattern will be complex due to the meta-substitution. The N-H proton signal for secondary amines is often broad and appears as a singlet, with its chemical shift being concentration-dependent.[5] This signal can be confirmed by its disappearance upon adding a drop of D₂O to the NMR tube. The methine proton of the cyclopentyl group directly attached to the nitrogen is deshielded and will appear as a multiplet around 3.8 ppm. The protons of the methyl group on the aromatic ring will give a singlet at approximately 2.3 ppm. The remaining eight protons of the cyclopentyl group will appear as a series of overlapping multiplets in the upfield region (1.4-2.1 ppm).[6]

¹³C NMR Spectroscopy

Carbon NMR provides information on the number of non-equivalent carbon atoms and their chemical environments.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C (aromatic, attached to N)	~148
C (aromatic, attached to CH ₃)	~139
C-H (aromatic)	110 - 130
CH (cyclopentyl, attached to N)	~55
CH ₂ (cyclopentyl, adjacent to CH-N)	~33
CH ₂ (cyclopentyl, remote)	~24
CH ₃ (on aromatic ring)	~21

The aromatic carbons will have chemical shifts in the range of 110-148 ppm. The carbon atom directly attached to the nitrogen atom (ipso-carbon) will be the most downfield in this region due to the deshielding effect of the nitrogen.^[7] The carbon of the cyclopentyl group bonded to the nitrogen will appear around 55 ppm. The other carbons of the cyclopentyl ring will be found further upfield, typically between 24 and 33 ppm. The methyl group carbon attached to the aromatic ring is expected to have a chemical shift of approximately 21 ppm.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **N-Cyclopentyl-3-methylaniline** in 0.6-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃), in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).^[8]
- **Instrumentation:** A high-resolution NMR spectrometer operating at a frequency of 300 MHz or higher for ¹H NMR is recommended.^[9]
- **¹H NMR Data Acquisition:**
 - Acquire the spectrum using a standard single-pulse sequence.
 - Typical parameters include a spectral width of -2 to 12 ppm, a relaxation delay of 1-5 seconds, and 16-64 scans to ensure a good signal-to-noise ratio.
- **¹³C NMR Data Acquisition:**

- Acquire the spectrum using a proton-decoupled pulse sequence.
- Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a relaxation delay of 2 seconds are typically required.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the raw data. Reference the spectra to the TMS signal.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can aid in its identification.

Predicted Mass Spectrum Data for N-Cyclopentyl-3-methylaniline

m/z	Assignment	Notes
175	$[\text{M}]^+$	Molecular Ion
174	$[\text{M}-\text{H}]^+$	Loss of a hydrogen radical
106	$[\text{M} - \text{C}_5\text{H}_9]^+$	Alpha-cleavage, loss of cyclopentyl radical

Interpretation of the Mass Spectrum

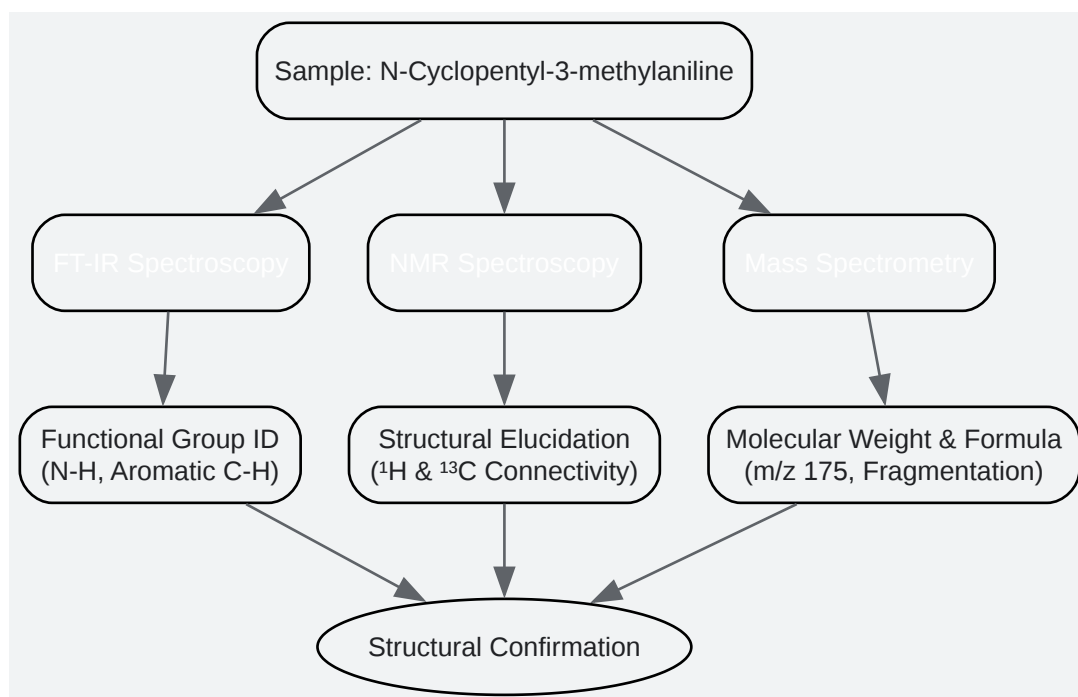
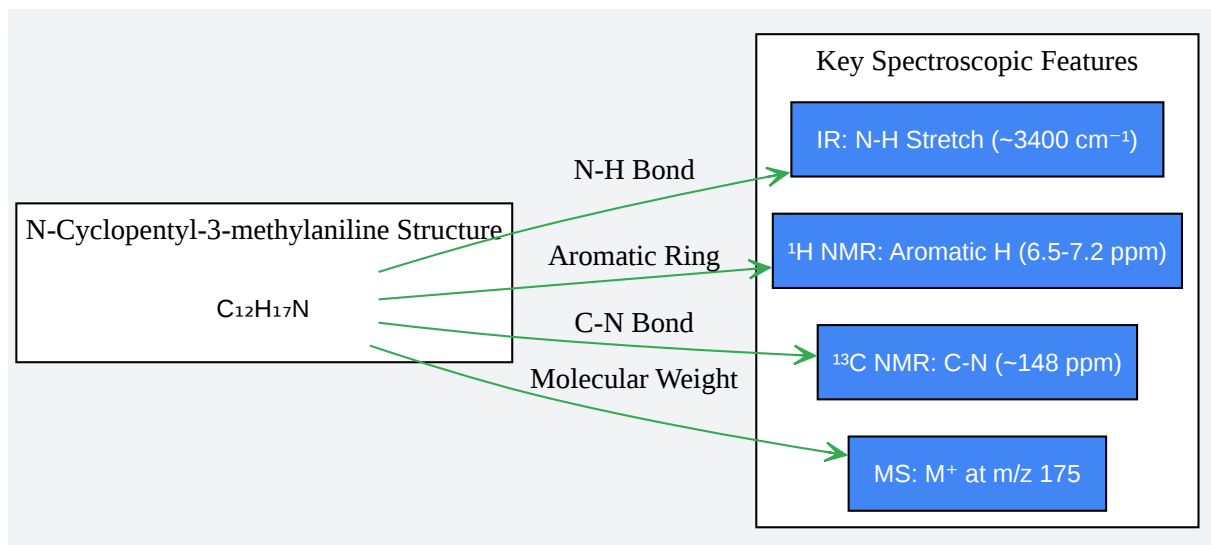
As a compound containing a single nitrogen atom, **N-Cyclopentyl-3-methylaniline** is expected to have a molecular ion peak at an odd mass-to-charge ratio (m/z) of 175, corresponding to its molecular weight.^[10] A common fragmentation pathway for amines is alpha-cleavage, which involves the breaking of a carbon-carbon bond adjacent to the nitrogen atom.^[10] For **N-Cyclopentyl-3-methylaniline**, the most likely alpha-cleavage would be the loss of the cyclopentyl group as a radical, resulting in a prominent fragment ion at m/z 106. The loss of a hydrogen atom from the molecular ion can also lead to a fragment at m/z 174.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of the liquid sample into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** The sample is bombarded with high-energy electrons (typically 70 eV) in the ionization chamber, causing the molecules to ionize and fragment.[\[11\]](#)
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and their abundance is plotted against their m/z ratio to generate the mass spectrum.

Visualizations

Molecular Structure and Key Spectroscopic Correlations



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Caption: A typical workflow for the comprehensive spectroscopic analysis of an organic compound.

Conclusion

This technical guide provides a detailed predictive overview of the spectroscopic data for **N-Cyclopentyl-3-methylaniline**. By integrating data from IR, ^1H NMR, ^{13}C NMR, and Mass Spectrometry, a complete and self-validating structural profile can be established. The provided protocols offer a standardized approach to data acquisition, ensuring reproducibility and accuracy. This comprehensive spectroscopic characterization is an indispensable step in the research and development pipeline for any novel chemical entity.

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